

2,6-Dichloro-4-fluorobenzaldehyde physical and chemical properties

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Compound of Interest

Compound Name: 2,6-Dichloro-4-fluorobenzaldehyde

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An In-Depth Technical Guide to **2,6-Dichloro-4-fluorobenzaldehyde** for Advanced Research

Introduction: A Versatile Halogenated Aromatic Aldehyde

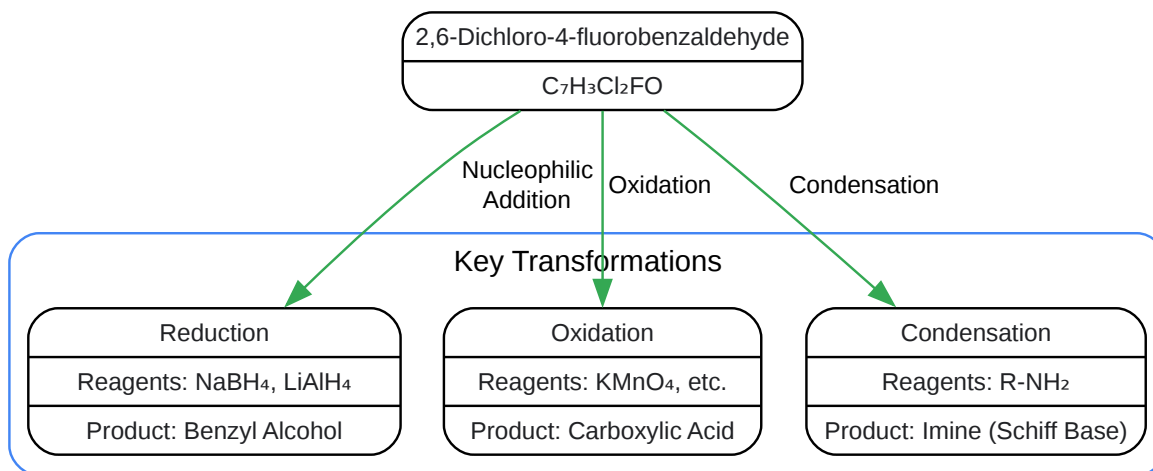
2,6-Dichloro-4-fluorobenzaldehyde is a highly functionalized aromatic compound of significant interest in the fields of medicinal chemistry, agrochemical synthesis, and materials science.^[1] Its structure, featuring a reactive aldehyde group and a strategically halogenated phenyl ring, makes it a valuable synthetic intermediate. The presence of two chlorine atoms flanking the aldehyde and a fluorine atom at the para position dramatically influences the molecule's electronic properties and reactivity, offering a unique scaffold for the synthesis of complex target molecules.^{[1][2]} This guide provides a comprehensive overview of its physical and chemical properties, synthesis, reactivity, and safe handling, tailored for professionals in research and development.

Physicochemical and Structural Properties

The identity and purity of a chemical intermediate are paramount in synthesis. **2,6-Dichloro-4-fluorobenzaldehyde** is characterized by a specific set of physical and spectroscopic properties that confirm its structure and quality. The compound is typically a solid at room temperature.^[3]

Structural and Identity Data

Below is a diagram illustrating the core structure of **2,6-Dichloro-4-fluorobenzaldehyde**, highlighting its key functional components.



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References

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